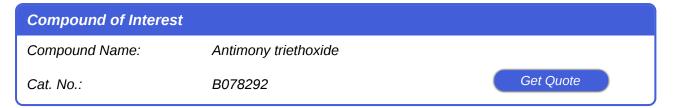


Commercial Suppliers of High-Purity Antimony Triethoxide: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity antimony triethoxide (CAS No. 10433-06-4), a specialty organometallic compound with growing applications in materials science and catalysis. This document details available purity levels, summarizes key experimental protocols, and visualizes relevant workflows and chemical relationships for researchers, scientists, and drug development professionals. While antimony compounds have a long history in medicine, particularly in the treatment of leishmaniasis, the applications of high-purity antimony triethoxide are predominantly in advanced materials and chemical synthesis.[1]

Introduction to Antimony Triethoxide

Antimony triethoxide, also known as antimony(III) ethoxide or triethoxyantimony, is a clear, pale yellow, moisture-sensitive liquid.[1] Its chemical formula is Sb(OC₂H₅)₃. This organometallic compound serves as a precursor for the deposition of antimony-containing thin films, acts as a catalyst in organic synthesis, and has been investigated as a flame-retardant additive.[1] Notably, it can thermally decompose to form antimony trioxide (Sb₂O₃), a widely used flame retardant and catalyst.[1]

Commercial Suppliers and Specifications

Several chemical suppliers offer high-purity **antimony triethoxide**, primarily for research and development purposes. The following table summarizes the specifications from various



commercial suppliers.

Supplier	Product Name	Purity	CAS Number	Formula	Additional Information
ProChem, Inc.	Antimony (III) Ethoxide	99.99+%	10433-06-4	Sb(OC2H5)3	Described as a clear pale yellow liquid; moisturesensitive and combustible. [1]
Noah Chemicals	ANTIMONY (III) ETHOXIDE	99.99%	10433-06-4	Sb(OC₂H₅)₃	Available as a liquid.[2]
Sigma- Aldrich	Antimony(III) ethoxide	Not specified	10433-06-4	Sb(OC2H5)3	Provided as a liquid with a refractive index of n20/D 1.495 and a density of 1.513 g/mL at 25 °C.
Strem Chemicals	Antimony(III) ethoxide	99%	10433-06-4	Sb(OC2H5)3	Listed for applications in CVD & ALD.[3]

Key Applications and Experimental Protocols

High-purity **antimony triethoxide** is utilized in several advanced applications, each with specific experimental considerations.

Atomic Layer Deposition (ALD) of Antimony Thin Films





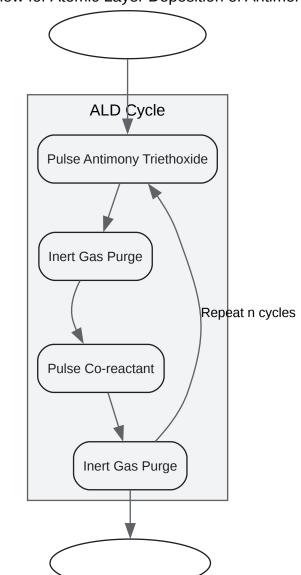


Antimony triethoxide is a suitable precursor for the atomic layer deposition of high-purity antimony thin films. These films are noted for their high electrical conductivity.[1]

Experimental Protocol:

- Precursor Delivery: **Antimony triethoxide** is introduced into the ALD reactor as a vapor. The precursor is typically heated to ensure a stable vapor pressure.
- Co-reactant: A co-reactant, such as tris(trimethylsilyl)antimony, is pulsed into the reactor.[1]
- Deposition Cycle: The ALD cycle consists of sequential pulses of **antimony triethoxide** and the co-reactant, separated by purge steps with an inert gas (e.g., nitrogen or argon) to remove unreacted precursors and byproducts.
- Substrate Temperature: The substrate is maintained at a specific temperature to facilitate the surface reactions.
- Film Growth: The process is repeated for a set number of cycles to achieve the desired film thickness.





Workflow for Atomic Layer Deposition of Antimony Films

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Atomic Layer Deposition (ALD) Workflow

Catalysis in Organic Synthesis

Antimony triethoxide has been demonstrated as an effective catalyst in organic reactions, such as ester-amide exchange.[1]



Experimental Protocol:

- Reaction Setup: The ester and amide substrates are dissolved in an appropriate solvent in a reaction vessel.
- Catalyst Introduction: A catalytic amount of antimony triethoxide is added to the reaction mixture.
- Reaction Conditions: The reaction is typically carried out under an inert atmosphere (e.g., nitrogen or argon) and may require heating to proceed at a reasonable rate.
- Monitoring: The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC), gas chromatography (GC), or nuclear magnetic resonance (NMR) spectroscopy.
- Work-up and Purification: Upon completion, the reaction is quenched, and the product is isolated and purified using standard techniques like extraction, crystallization, or column chromatography.

Catalytic Role of Antimony Triethoxide Antimony Triethoxide Sb(OC₂H₅)₃ Catalyzed by Desired Amide Product

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Catalytic Pathway for Ester-Amide Exchange

Flame Retardant Synergist in Lithium-Ion Batteries





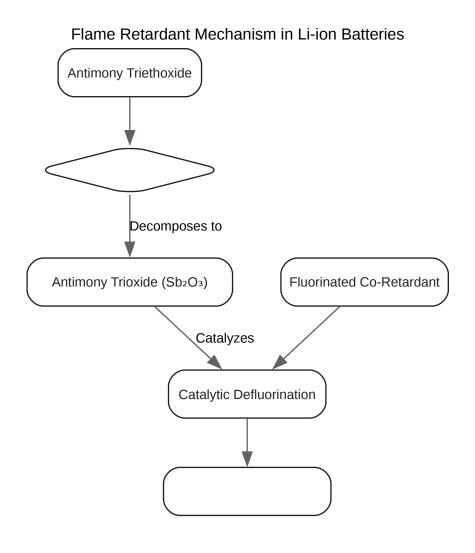


Recent research has explored the use of **antimony triethoxide** as a flame-retardant synergist in the electrolytes of lithium-ion batteries to improve safety.[1]

Mechanism of Action:

- Electrolyte Formulation: **Antimony triethoxide** is incorporated into the battery electrolyte, often along with a fluorinated flame retardant such as fluoroethylene carbonate.[1]
- Thermal Decomposition: Under thermal stress (e.g., overheating of the battery), the
 antimony triethoxide decomposes to form antimony trioxide (Sb₂O₃).[1]
- Synergistic Action: The in-situ generated antimony trioxide catalyzes the defluorination of the co-flame retardant.[1]
- Combustion Suppression: This catalytic process suppresses combustion and flame propagation, thereby enhancing the safety of the battery.[1]





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Mechanism of **Antimony Triethoxide** as a Flame Retardant

Conclusion

High-purity **antimony triethoxide** is a specialized chemical with significant potential in materials science and catalysis. Its role as a precursor for thin films, a catalyst in organic synthesis, and a novel flame retardant highlights its versatility. For researchers and professionals in drug development, while direct applications are less common than for other antimony compounds, understanding the synthesis and catalytic properties of organoantimony compounds can inform the design of novel therapeutic agents. The commercial availability of



high-purity grades from various suppliers facilitates further research and development in these exciting areas.

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